

dicyandiamide CAS number 461-58-5

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Compound of Interest

Compound Name: *Dicyandiamide*

Cat. No.: *B1669379*

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An In-depth Technical Guide to **Dicyandiamide** (CAS 461-58-5)

Abstract

Dicyandiamide (DCD), also known as cyanoguanidine, is a highly versatile and reactive nitrogen-based molecule with the chemical formula $C_2H_4N_4$.^{[1][2]} It serves as a fundamental building block in industrial chemistry, finding extensive applications in pharmaceuticals, agriculture, and material science.^[2] This guide provides a comprehensive technical overview of **dicyandiamide**, covering its physicochemical properties, synthesis methodologies, key chemical reactions, and significant industrial applications. It details experimental protocols for its synthesis and its use in the production of the drug metformin and the curing of epoxy resins. Furthermore, this document elucidates the mechanisms of action for its primary roles as a nitrification inhibitor and an epoxy curing agent through structured diagrams. This guide is intended for researchers, scientists, and professionals in drug development and chemical manufacturing who require a detailed understanding of this pivotal chemical compound.

Physicochemical and Toxicological Properties

Dicyandiamide is a white, crystalline, non-volatile powder that is stable when dry.^{[3][4]} It is soluble in water, alcohol, and other polar organic solvents but insoluble in nonpolar solvents like benzene and chloroform.^{[4][5]} Its high nitrogen content (66% by weight) and multifaceted reactivity are central to its widespread use.^[3]

Table 1: Physicochemical Properties of Dicyandiamide

Property	Value	References
CAS Number	461-58-5	[2] [3] [6]
Molecular Formula	C ₂ H ₄ N ₄	[1] [2] [3]
Molecular Weight	84.08 g/mol	[5] [7]
Appearance	White crystalline powder	[1] [4] [8]
Melting Point	207-211°C (404.6-411.8°F)	[5]
Boiling Point	229.8°C at 760 mmHg	[5]
Density	1.40 g/cm ³	[9]
Solubility in Water	2.26 g / 100 mL at 13°C; higher in hot water	
Solubility in Ethanol	1.2 g / 100 mL at 13°C	
Synonyms	Cyanoguanidine, DCD, DICY, Dicyanodiamide	[6]

Table 2: Toxicological Data

Metric	Value / Observation	References
LD50 (Oral, Mouse)	> 4000 mg/kg	
Human Health Hazards	<p>May cause eye, skin, and respiratory tract irritation.</p> <p>Ingestion may lead to gastrointestinal irritation.[10]</p> <p>Absorption can form methemoglobin, causing cyanosis.[10]</p>	
Environmental Hazards	Considered to have low environmental impact when used responsibly. Not classified as a persistent, bioaccumulative, or toxic (PBT) substance. [1] [7]	
Flammability	<p>Non-flammable.[4]</p> <p>Decomposes upon heating to produce toxic gases.[4]</p>	

Synthesis and Manufacturing

The primary industrial synthesis of **dicyandiamide** starts with calcium cyanamide (CaCN_2), often referred to as lime nitrogen.[\[2\]](#)[\[4\]](#) The process involves the dimerization of cyanamide under controlled alkaline conditions.[\[2\]](#)

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// Node Definitions
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```
// Edge Definitions CaCN2 -> Hydrolysis [label="Step 1"]; Hydrolysis -> Suspension; Suspension -> Filtration1; Filtration1 -> CO2 [label="Filtrate"]; CO2 -> H2NCN; H2NCN -> Polymerization [label="Step 2"]; Polymerization -> DCD_crude; DCD_crude -> Purification [label="Step 3"]; Purification -> DCD_final; }
```

Caption: Industrial synthesis workflow for **dicyandiamide**.

Experimental Protocol 1: Synthesis of Dicyandiamide from Calcium Cyanamide

This protocol is a generalized representation of the industrial manufacturing process.[\[2\]](#)[\[4\]](#)

- Hydrolysis: Calcium cyanamide (lime nitrogen) is treated with water. This hydrolysis step produces a suspension containing calcium hydroxide.[\[2\]](#)
- Decalcification: The filtrate from the hydrolysis step is treated with carbon dioxide (CO₂). This precipitates the calcium ions as calcium carbonate, which is then removed via filtration, yielding a cyanamide solution.[\[2\]](#)[\[4\]](#)
- Dimerization: The resulting cyanamide solution is made alkaline and heated to approximately 74°C. Under these conditions, the cyanamide undergoes a controlled dimerization reaction to form **dicyandiamide**.[\[2\]](#)
- Purification: The solution is then cooled to induce crystallization. The resulting **dicyandiamide** crystals are separated by filtration, washed, and dried to yield the final pure product.[\[4\]](#)

Key Chemical Reactions and Applications

Dicyandiamide's unique structure, featuring a reactive cyano group and a guanidine core, allows it to participate in a wide range of chemical reactions.[\[2\]](#) This versatility makes it a crucial intermediate in many sectors.

Application in Agriculture: Nitrification Inhibition

In agriculture, **dicyandiamide** is a widely used nitrification inhibitor.[1][11][12] It is added to nitrogen-based fertilizers to improve nitrogen use efficiency by slowing the microbial conversion of ammonium (NH_4^+) to nitrate (NO_3^-).[11][13] This retention of nitrogen in the less mobile ammonium form reduces nitrogen loss through leaching and denitrification, minimizing environmental pollution and ensuring a steady supply of nitrogen to crops.[11][14] DCD specifically inhibits the activity of *Nitrosomonas* bacteria, which are responsible for the first step of nitrification.[12][15]

```
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[label="Inhibits", color="#EA4335", style=bold, arrowhead=tee]; NO3 -> Leaching; NH4 ->  
Uptake; } Caption: Mechanism of nitrification inhibition by dicyandiamide.
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Application in Material Science: Epoxy Resin Curing

```
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Caption: Logical workflow of epoxy resin curing with **dicyandiamide**.

Experimental Protocol 2: Curing of Epoxy Resin with Dicyandiamide

This protocol describes a general laboratory procedure for curing a standard Bisphenol A epoxy resin.

- Formulation: Prepare a mixture of a liquid epoxy resin (e.g., E-51 or EPON 828) and micronized **dicyandiamide** powder. A typical loading is 4-10 parts by weight of DCD per 100 parts of resin (phr). [16] For accelerated curing, add 1-5 phr of a urea-based accelerator.
- Homogenization: Thoroughly mix the components until the **dicyandiamide** is uniformly dispersed. To prevent settling, fumed silica can be added as a thixotropic agent. [16]3.
- Application: Apply the formulated adhesive or coating to the desired substrate.
- Curing: Place the assembly in an oven and heat to the target curing temperature.
 - Without accelerator: Cure at ~180-200°C for 30-60 minutes. [17][18] * With accelerator: Cure at ~130-150°C for 30-60 minutes. [19]5. Cooling: Allow the cured part to cool to room temperature. The resin will have transformed into a rigid solid.

Application in Pharmaceuticals: Synthesis of Metformin

```
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// Edge Definitions DCD -> Reaction; DMA -> Reaction; Solvent -> Reaction; Reaction -> Metformin; Metformin -> MetforminHCl; HCl -> MetforminHCl; }

Caption: Synthesis pathway of metformin from **dicyandiamide**.

Experimental Protocol 3: Synthesis of Metformin Hydrochloride from Dicyandiamide

This protocol is based on published laboratory synthesis methods. [20][21][22]

- Reactant Preparation: In a reaction vessel, dissolve 16.8 g of **dicyandiamide** in 50 mL of methanol. Add 9.1 g of dimethylamine with stirring. [21]2. Reaction Initiation: Add a base, such as 27 g of sodium methoxide, to the mixture. [21]Alternatively, react **dicyandiamide** with dimethylamine hydrochloride directly under reflux. [20][22]3. Reaction Conditions: Gently heat the mixture to a reaction temperature of 30°C and maintain with stirring for approximately 5 hours. [21]Monitor the reaction's completion by checking for the disappearance of the **dicyandiamide** starting material (e.g., via chromatography). [21]4. Work-up: After the reaction is complete, concentrate the mixture to remove the methanol. Add 50 mL of purified water to the residue. [21]5. Salt Formation and Purification: Carefully add concentrated hydrochloric acid (e.g., 15 mL of 38% HCl) dropwise to adjust the pH to 3. [21]This forms the hydrochloride salt.
- Crystallization: Add 180 mL of 80% ethanol to the aqueous solution and cool in an ice-water bath or freezer to induce crystallization of metformin hydrochloride. [21]7. Isolation: Collect the white crystalline product by filtration, wash with cold ethanol, and dry under vacuum. The product can be further purified by recrystallization or activated carbon treatment. [21]

Other Industrial Applications

Beyond these core areas, **dicyandiamide** serves as an intermediate in the production of a wide range of organic chemicals: [3]* Melamine Production: It is a primary raw material for melamine, which is used to make durable resins. [2]* Flame Retardants: Used as a flame retardant additive in textiles, paper, and plastics. [1][23]* Dye Fixing: **Dicyandiamide**-formaldehyde resins are used as fixing agents in the dyeing industry. * Water Treatment: Its polymerized form, **poly-dicyandiamide**, is used as a flocculant and decoloring agent in

wastewater treatment. [23][24]* Guanidine Salts: It is a precursor for various guanidine salts used in explosives and other applications.

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